

Pyrrolidin-3-ol-d5: A Comprehensive Material Safety Data Sheet for Researchers

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Compound of Interest

Compound Name: Pyrrolidin-3-ol-d5

Cat. No.: B12396039

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Pyrrolidin-3-ol-d5** (CAS No. 1217800-11-9). While a specific Material Safety Data Sheet (MSDS) for the deuterated compound is not readily available, this document extrapolates critical safety information from the well-documented non-deuterated analogue, Pyrrolidin-3-ol, and its salts. The toxicological and chemical properties of isotopically labeled compounds are generally considered to be comparable to their non-labeled counterparts.

Hazard Identification and Classification

Pyrrolidin-3-ol is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} It is harmful if swallowed or inhaled. The vapor of the non-deuterated analogue, pyrrolidine, is highly flammable and can form explosive mixtures with air.

GHS Hazard Pictograms:

- GHS07: Exclamation Mark (for skin/eye irritation and acute toxicity)
- GHS05: Corrosion (for severe eye damage)
- GHS02: Flame (for flammable liquids, based on the analogue pyrrolidine)

Signal Word: Warning or Danger

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302 + H332: Harmful if swallowed or if inhaled.
- H225: Highly flammable liquid and vapour (based on pyrrolidine).
- H314: Causes severe skin burns and eye damage (based on pyrrolidine).

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Pyrrolidin-3-ol. These values should be considered indicative for **Pyrrolidin-3-ol-d5**.

Property	Value	Source
Molecular Formula	C ₄ H ₄ D ₅ NO	-
Molecular Weight	92.16 g/mol (for C ₄ H ₉ NO)	
Appearance	Colorless to light yellow liquid	
Boiling Point	108 °C / 226.4 °F	
Flash Point	110 °C / 230 °F	
Density	1.076 g/cm ³	
Refractive Index	1.4881	
Log Pow (n-octanol/water)	0.22 (for pyrrolidine)	

Exposure Controls and Personal Protection

Proper handling and the use of personal protective equipment (PPE) are crucial to minimize exposure and ensure safety.

Control Parameter	Recommendation	Source
Engineering Controls	Work under a fume hood. Ensure adequate ventilation. Eyewash stations and safety showers should be readily accessible.	
Eye/Face Protection	Wear safety glasses with side-shields or chemical splash goggles.	
Skin Protection	Wear appropriate protective gloves and a lab coat or long-sleeved clothing.	
Respiratory Protection	If vapors or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	

First Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	

Handling and Storage

Aspect	Procedure	Source
Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Use only in a well-ventilated area. Keep away from heat, sparks, and open flames.	
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere.	

Experimental Protocols Workflow

The following diagram illustrates a general workflow for handling **Pyrrolidin-3-ol-d5** in a research setting, from acquisition to disposal.

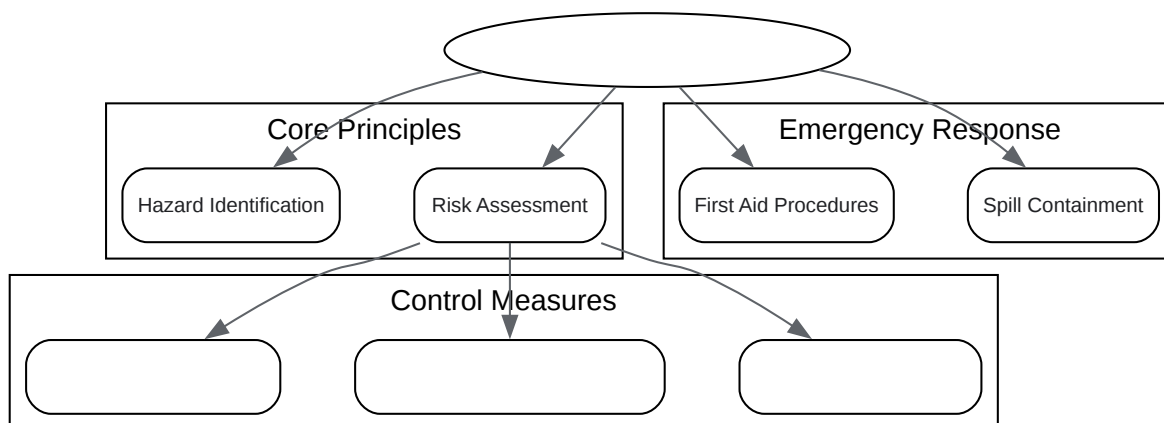


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General workflow for handling **Pyrrolidin-3-ol-d5**.

Logical Relationship of Safety Precautions

This diagram outlines the logical hierarchy and relationship between different safety precautions when working with **Pyrrolidin-3-ol-d5**.



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Hierarchy of safety precautions for chemical handling.

This guide is intended to provide essential safety information for trained professionals. Always consult the most current and specific safety data sheets available and adhere to all institutional and regulatory guidelines for chemical handling and disposal.

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